magnetic properties of manganese in sodium permanganate

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Compound of Interest		
Compound Name:	*Sodium permanganate monohydrate*	
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An in-depth technical guide to the magnetic properties of manganese in sodium permanganate.

Introduction

Sodium permanganate ($NaMnO_4$) is a powerful oxidizing agent utilized in various applications, from organic synthesis to water treatment.[1] Understanding its fundamental physicochemical properties, including its magnetic behavior, is crucial for researchers and professionals in chemistry and materials science. The magnetic properties of a transition metal complex are dictated by the electronic configuration of the metal center. This guide provides a detailed technical examination of the magnetic properties of the manganese atom within the sodium permanganate compound, supported by theoretical principles, quantitative data, and experimental methodologies.

Electronic Structure of Manganese in Sodium Permanganate

The magnetic character of manganese in sodium permanganate is a direct consequence of its oxidation state and subsequent electronic configuration.

Oxidation State of Manganese

In the ionic compound sodium permanganate ($NaMnO_4$), the sodium ion exists as Na^+ and the permanganate anion as MnO_4^-. The oxidation state of manganese (Mn) can be calculated

based on the knowledge that oxygen typically has an oxidation state of -2.

- Overall charge of the permanganate ion (MnO_4^-) is -1.

- Total charge from four oxygen atoms = 4 × (-2) = -8.

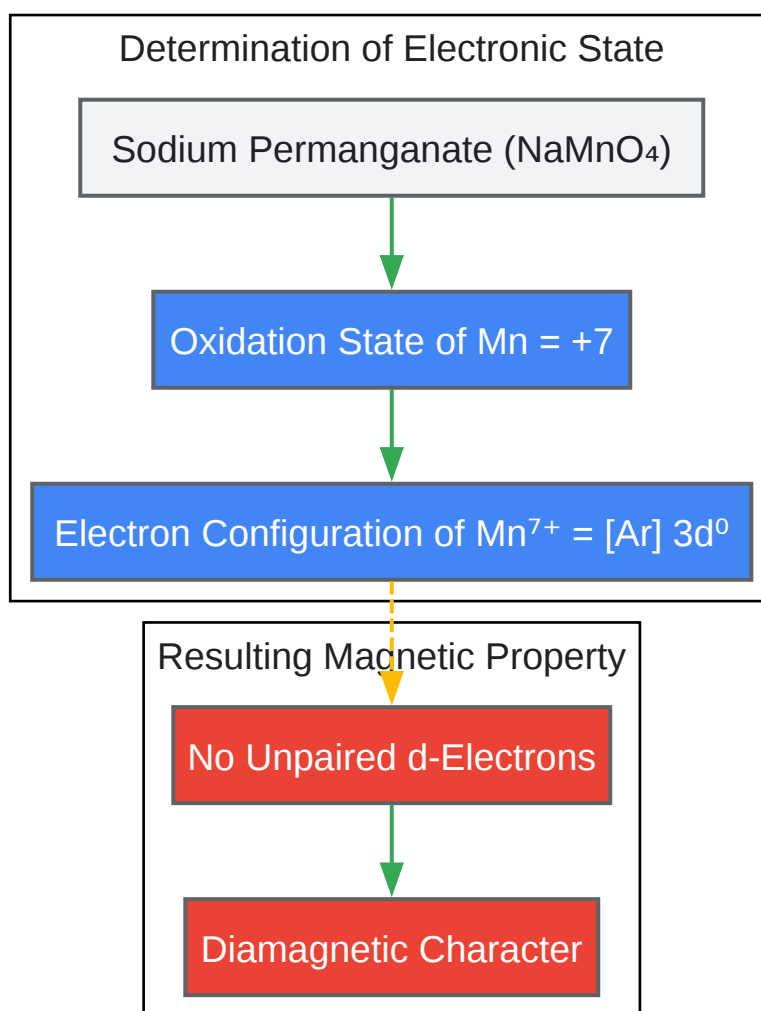- Let the oxidation state of Mn be 'x'.

- x + (-8) = -1

- x = +7

Therefore, manganese exists in the +7 oxidation state in sodium permanganate.[2][3] This high oxidation state is a key factor in the compound's strong oxidizing nature.[2]

Electron Configuration of Manganese (VII) Ion

A neutral manganese atom (Mn), with atomic number 25, has the ground-state electron configuration of [Ar] $3d^5$ $4s^2$.[4] To form the manganese (VII) cation (Mn^{7+}), the atom loses its seven valence electrons. The electrons are first removed from the outermost 4s orbital, followed by the 3d orbital.

- Loss of two 4s electrons and five 3d electrons results in the configuration [Ar] $3d^0$.[3][5]

This configuration, with no electrons in the 3d subshell, is fundamental to determining the magnetic properties of the compound.

Determination of Electronic State

Sodium Permanganate (NaMnO₄)

Oxidation State of Mn = +7

Electron Configuration of Mn^{7+} = [Ar] $3d^0$

Resulting Magnetic Property

No Unpaired d-Electrons

Diamagnetic Character

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Caption: Logical workflow from compound to magnetic property determination.

Magnetic Characterization

Materials are broadly classified as paramagnetic or diamagnetic based on their interaction with an external magnetic field.

- Paramagnetism arises from the presence of one or more unpaired electrons. These materials are weakly attracted to a magnetic field.[6][7]

- Diamagnetism occurs in materials where all electrons are paired. These substances are weakly repelled by a magnetic field.[6][7]

Given that the Mn^{7+} ion in sodium permanganate has a $3d^0$ electron configuration, it possesses no unpaired electrons.[3][5] Consequently, sodium permanganate is classified as a diamagnetic compound.[3][8]

Quantitative Magnetic Susceptibility Data

Magnetic susceptibility (χ) is a dimensionless quantity that measures the degree of magnetization of a material in response to an applied magnetic field. For diamagnetic materials, this value is negative, indicating repulsion. While specific data for $NaMnO_4$ is not readily available, the magnetic properties are dominated by the permanganate (MnO_4^-) anion, making data for the closely related and well-studied potassium permanganate ($KMnO_4$) a reliable analogue.

Compound	Formula	Magnetic Classification	Molar Magnetic Susceptibility (χ_m) at 293 K (cm³/mol)
Potassium Permanganate	$KMnO_4$	Diamagnetic	$+20 \times 10^{-6}$

Table 1: Magnetic Susceptibility of Potassium Permanganate.[9]

Note: While theoretical analysis based on the d^0 configuration of Mn^{7+} points to diamagnetism, some experimental values for $KMnO_4$ show a small positive susceptibility.[9] This is attributed to a phenomenon known as temperature-independent paramagnetism (TIP) or Van Vleck paramagnetism, which can occur even in the absence of unpaired electrons due to field-induced mixing of electronic states. However, the primary magnetic character remains diamagnetic as there are no permanent magnetic dipoles from unpaired electrons.
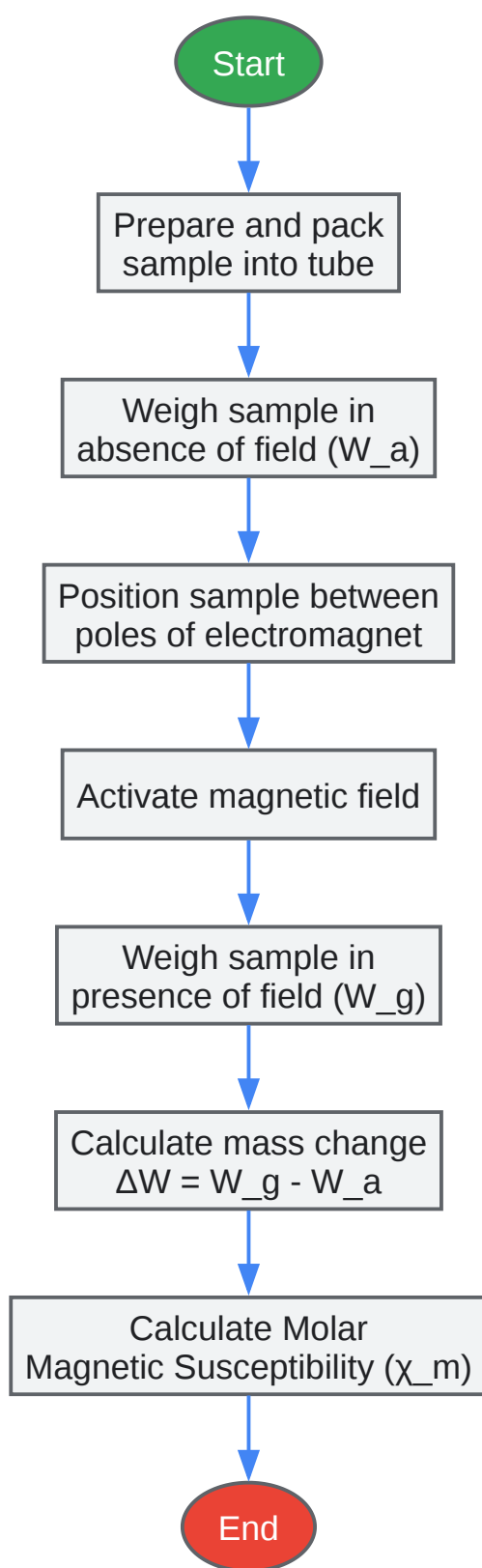
Experimental Protocol: Determination of Magnetic Susceptibility

The magnetic susceptibility of a compound like sodium permanganate can be determined experimentally using a magnetic susceptibility balance, often employing the Gouy or Evans method. The fundamental principle involves measuring the apparent change in a sample's mass when it is subjected to a strong magnetic field.

Methodology

- Sample Preparation:

  - A known mass of high-purity, dry sodium permanganate powder is carefully packed into a sample tube of uniform diameter.

  - The sample height within the tube is measured precisely.

- Initial Measurement (Absence of Field):

  - The sample tube is suspended from a sensitive microbalance, positioned so that the bottom of the sample is in the center of the area where the magnetic field will be applied.

  - The initial weight of the sample is recorded (W_a).

- Measurement in Magnetic Field:

  - A strong electromagnet is activated, creating a powerful and uniform magnetic field around the lower portion of the sample.

  - The new apparent weight of the sample is recorded (W_g).

- Data Analysis:

  - A diamagnetic substance like sodium permanganate will be repelled by the magnetic field, causing the apparent weight to decrease ($W\_g < W\_a$). A paramagnetic substance would be attracted, causing an increase in apparent weight.

  - The change in mass ($\Delta W = W\_g - W\_a$) is used to calculate the gram magnetic susceptibility (χ_g) using the following formula:

    - $\chi\_g = (2 * g * \Delta W) / (H^2 * A)$

    - Where:

      - g is the acceleration due to gravity.

      - ΔW is the change in mass.

- H is the magnetic field strength.

- A is the cross-sectional area of the sample.

- Calculation of Molar Susceptibility:

  - The molar magnetic susceptibility (χ_m) is obtained by multiplying the gram susceptibility by the molar mass (M) of the compound (Molar Mass of $NaMnO_4$ ≈ 141.93 g/mol).

    - $\chi_m = \chi_g * M$

```mermaid
Start
  ↓
Prepare and pack sample into tube
  ↓
Weigh sample in absence of field (W_a)
  ↓
Position sample between poles of electromagnet
  ↓
Activate magnetic field
  ↓
Weigh sample in presence of field (W_g)
  ↓
Calculate mass change ΔW = W_g - W_a
  ↓
Calculate Molar Magnetic Susceptibility (χ_m)
  ↓
End
```

Start

Prepare and pack
sample into tube

Weigh sample in
absence of field (W_a)

Position sample between
poles of electromagnet

Activate magnetic field

Weigh sample in
presence of field (W_g)

Calculate mass change
$\Delta W = W_g - W_a$

Calculate Molar
Magnetic Susceptibility (χ_m)

End

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Caption: Experimental workflow for magnetic susceptibility measurement.

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Conclusion

The magnetic properties of manganese in sodium permanganate are unequivocally defined by its electronic structure. The +7 oxidation state of manganese leads to a $3d^0$ electron configuration, leaving no unpaired electrons. This configuration renders sodium permanganate a diamagnetic material, a property that can be confirmed and quantified through established experimental techniques such as magnetic susceptibility balance measurements. This understanding is essential for a complete physicochemical profile of this important inorganic compound.

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